

Application Notes and Protocols for Preparing LS-102 Stock Solutions

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Compound of Interest		
Compound Name:	LS-102	
Cat. No.:	B2460127	Get Quote

Introduction

LS-102 is a selective, cell-permeable inhibitor of the E3 ubiquitin ligase Synoviolin (Syvn1).[1] [2][3] It functions by inhibiting the autoubiquitination of Syvn1, which plays a crucial role in endoplasmic reticulum-associated degradation (ERAD) and has been implicated in various diseases, including rheumatoid arthritis.[1][4] **LS-102** has been shown to suppress the proliferation of rheumatoid synovial cells and reduce the severity of rheumatoid arthritis in mouse models.[2][3] These application notes provide detailed protocols for the preparation of **LS-102** stock solutions for both in vitro and in vivo research applications.

Quantitative Data Summary

For ease of reference, the key quantitative data for **LS-102** are summarized in the table below.



Property	Value	Source
Molecular Formula	C24H36N8O	[5][6]
Molecular Weight	452.60 g/mol	[2][5][6]
CAS Number	1456891-34-1	[5][6]
IC50 (Syvn1 autoubiquitination)	35 μΜ	[1][2][3]
IC ₅₀ (Rheumatoid synovial cells)	5.4 μΜ	[1][5][7]
Solubility in DMSO	≥ 50 mg/mL	[2]
Storage (Solid)	-20°C, protect from light	[5]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM LS-102 Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **LS-102** in dimethyl sulfoxide (DMSO), a common solvent for in vitro experiments.

Materials:

- LS-102 powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips

Equipment:



Vortex mixer

Optional: Sonicator

Procedure:

- Equilibrate LS-102: Allow the vial of LS-102 powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh LS-102: Accurately weigh out the desired amount of LS-102 powder using a
 calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh
 out 4.526 mg of LS-102.
 - Calculation:
 - Volume (L) x Concentration (mol/L) = Moles
 - 0.001 L x 0.010 mol/L = 0.00001 moles
 - Moles x Molecular Weight (g/mol) = Mass (g)
 - 0.00001 moles x 452.60 g/mol = 0.004526 g = 4.526 mg
- Dissolve in DMSO: Add the appropriate volume of DMSO to the LS-102 powder. For the example above, add 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution thoroughly until the **LS-102** is completely dissolved. If necessary, sonication can be used to aid dissolution.[7]
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for
 short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[5]

Protocol 2: Preparation of LS-102 Formulation for In Vivo Use

This protocol describes the preparation of an **LS-102** formulation suitable for intraperitoneal (i.p.) injection in animal models. This formulation uses a co-solvent system to enhance





Materials:

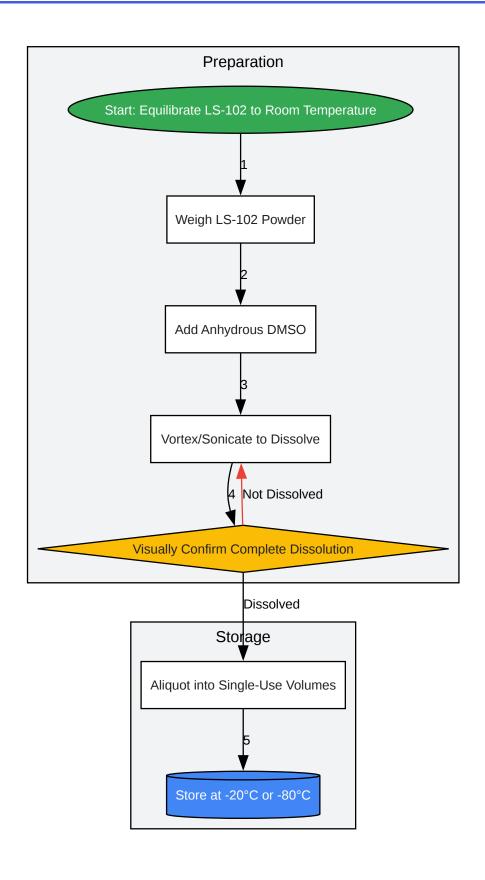
- LS-102 powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

Procedure:

- Prepare the Vehicle: Prepare the vehicle by mixing the solvents in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Dissolve LS-102: First, dissolve the required amount of LS-102 in DMSO.
- Add Co-solvents: Sequentially add PEG300, Tween-80, and saline to the LS-102/DMSO mixture, ensuring the solution is mixed thoroughly after each addition. The final solution should be clear.[5]
- Final Concentration: The solubility of **LS-102** in this vehicle is ≥ 2.5 mg/mL.[5]
- Administration: The prepared solution should be used immediately.

Visualizations

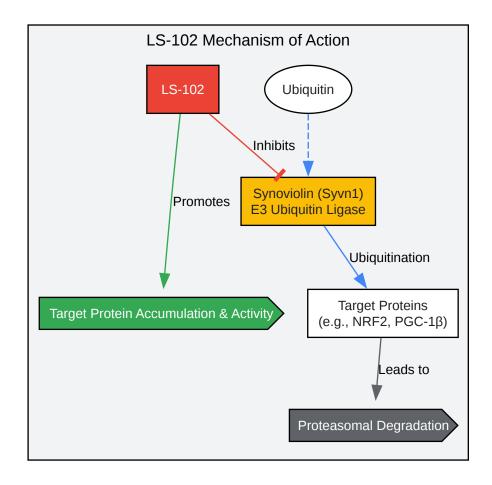




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Caption: Experimental workflow for preparing **LS-102** stock solution.





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Caption: LS-102 signaling pathway.

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